

physicochemical properties of 5'-Chloro-2'-hydroxy-3'-nitroacetophenone

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Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxy-3'-nitroacetophenone

CAS No.: 84942-40-5

Cat. No.: B1630353

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An In-depth Technical Guide to the Physicochemical Properties of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**

Introduction

5'-Chloro-2'-hydroxy-3'-nitroacetophenone is a substituted ortho-hydroxy aryl ketone, a class of compounds recognized for its utility in organic synthesis.[1] As a multifunctional molecule, it incorporates a ketone, a hydroxyl group, a nitro group, and a chlorine atom on an aromatic scaffold. This unique combination of functional groups makes it a valuable intermediate for the synthesis of more complex molecules, such as heterocyclic compounds like chromene derivatives.[1] This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing detailed information on its physicochemical properties, analytical characterization, and safe handling. The insights herein are synthesized from established literature and analytical principles to provide a field-proven perspective on its characterization and use.

Chemical Identity and Structure

Accurate identification is the foundation of all chemical research. The fundamental identifiers for this compound are cataloged below.

- Chemical Name: **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**[\[2\]](#)
- Synonyms: 5-Chloro-3-nitro-2-hydroxyacetophenone[\[3\]](#)
- IUPAC Name: 1-(5-chloro-2-hydroxy-3-nitrophenyl)ethanone[\[4\]](#)
- CAS Number: 84942-40-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₈H₆ClNO₄[\[3\]](#)[\[4\]](#)
- InChI Key: IUNBIQBAYUBIFD-UHFFFAOYSA-N[\[2\]](#)[\[4\]](#)

Caption: 2D structure of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**.

Core Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, from reaction flasks to biological environments. The key properties of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** are summarized below.

Property	Value	Source(s)
Molecular Weight	215.59 g/mol	[2] [3] [4]
Appearance	White to Yellow to Orange powder/crystal	[3]
Melting Point	132-135 °C	[1] [2] [3]
Storage Temperature	Room temperature, under nitrogen	[3]

Melting Point

The melting point is a critical indicator of purity. The reported range of 132-135 °C is relatively sharp, suggesting a crystalline solid.[\[1\]](#)[\[2\]](#)[\[3\]](#) Any significant deviation or broadening of this

range in an experimental sample would indicate the presence of impurities.

Solubility

While comprehensive solubility data is not widely published, a study involving the measurement of its ultrasonic velocity was conducted in N,N-dimethylformamide (DMF), indicating its solubility in polar aprotic solvents.[5] Its polarity, imparted by the hydroxyl, nitro, and carbonyl groups, suggests poor solubility in non-polar solvents like hexanes and moderate to good solubility in polar organic solvents such as acetone, ethyl acetate, and alcohols. Its acidic phenolic proton implies solubility in aqueous alkaline solutions (e.g., NaOH) through deprotonation to form a water-soluble phenoxide salt.[6]

Crystal Structure

The crystal structure of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** has been investigated using X-ray diffraction.[1][4] Such studies are fundamental to understanding the solid-state conformation and intermolecular interactions, which influence properties like melting point and solubility. In one documented complex, the nitro group was observed to be twisted by approximately 40 degrees relative to the aromatic ring, a common feature that can impact electronic and steric effects.[1]

Synthesis and Preparation

Understanding the synthetic origin of a compound is crucial for identifying potential starting material-related impurities. **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** is typically prepared via electrophilic aromatic substitution.

The primary route involves the nitration of 5-chloro-2-hydroxyacetophenone using nitric acid in an acetic acid solvent at room temperature.[1] The starting material, 5-chloro-2-hydroxyacetophenone, is commercially available.[7][8] This reaction leverages the activating, ortho-directing effect of the hydroxyl group, which, despite steric hindrance, directs the incoming nitro group to the 3-position.

Caption: Synthesis workflow for **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**.

Spectroscopic and Analytical Characterization

A robust analytical workflow is essential to confirm the identity, purity, and structure of the synthesized compound. While specific spectral data for this exact molecule is sparse in public literature, its structure allows for the confident prediction of characteristic analytical signatures based on established principles for substituted acetophenones.^{[9][10]}

Caption: General analytical workflow for compound characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals. A singlet around 2.5 ppm would correspond to the three protons of the acetyl methyl group (-COCH₃). The aromatic region should display two doublets, characteristic of two adjacent aromatic protons. The strong electron-withdrawing effects of the nitro, chloro, and acetyl groups will shift these protons downfield. A broad singlet, likely at a very high chemical shift (>10 ppm), would correspond to the phenolic hydroxyl proton (-OH), which is often exchangeable with D₂O.
- ¹³C NMR: The carbon spectrum will confirm the presence of eight distinct carbon atoms. The carbonyl carbon of the ketone is expected around 195-205 ppm. The methyl carbon should appear upfield around 25-30 ppm. The remaining six signals will correspond to the aromatic carbons, with their chemical shifts influenced by the attached substituents.^[11]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is invaluable for identifying functional groups. The spectrum should exhibit characteristic absorption bands:

- ~3200-3500 cm⁻¹: A broad band corresponding to the O-H stretching of the hydroxyl group.
- ~1650-1680 cm⁻¹: A strong, sharp peak for the C=O stretching of the ketone.^[11]
- ~1520-1560 cm⁻¹ and ~1340-1380 cm⁻¹: Two strong bands corresponding to the asymmetric and symmetric stretching of the nitro group (C-NO₂).
- ~1450-1600 cm⁻¹: Several peaks from C=C stretching within the aromatic ring.
- ~700-850 cm⁻¹: A peak corresponding to C-Cl stretching.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and can provide structural information through fragmentation patterns. Using an electron impact (EI) source, the molecular ion peak $[M]^+$ would be observed at m/z 215.^[12] The presence of chlorine would be confirmed by a characteristic isotopic pattern for the molecular ion, with an $[M+2]^+$ peak at m/z 217 that is approximately one-third the intensity of the $[M]^+$ peak. A prominent fragment would likely be the loss of the methyl group ($[M-15]^+$) to form a stable acylium ion.

Chromatographic Methods

Chromatography is the standard for assessing purity.

- **Thin-Layer Chromatography (TLC):** TLC is a quick and effective method for monitoring reaction progress and checking purity. Using a silica gel plate and a mobile phase like hexane:ethyl acetate (e.g., 7:3 v/v), the compound should appear as a single spot.^[13] Due to its aromatic nature, the spot can be visualized under UV light (254 nm) as a dark, quenching spot.^[13]
- **High-Performance Liquid Chromatography (HPLC):** For quantitative purity analysis, reverse-phase HPLC is the method of choice. A C18 column with a mobile phase of acetonitrile and water would effectively separate the compound from non-polar or highly polar impurities.^[12]^[13]

Experimental Protocols

The following protocols provide standardized methods for the analytical characterization of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**.

Protocol: Quantitative Purity Analysis by HPLC

This protocol is adapted from general methods for analyzing acetophenone derivatives.^[12]^[13]

- **Preparation of Mobile Phase:**
 - Prepare a mobile phase consisting of 60% acetonitrile and 40% water (v/v).

- Filter the mobile phase through a 0.45 μm membrane filter and degas for 15 minutes in an ultrasonic bath.
- Preparation of Standard Solution:
 - Accurately weigh approximately 10 mg of a reference standard of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**.
 - Dissolve in the mobile phase in a 10 mL volumetric flask and make up to the mark to achieve a concentration of ~1 mg/mL.
 - Prepare a series of dilutions (e.g., 100, 50, 25, 10 $\mu\text{g/mL}$) from this stock solution to generate a calibration curve.
- Preparation of Sample Solution:
 - Accurately weigh ~10 mg of the synthesized sample and prepare a 1 mg/mL solution as described for the standard.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL .
 - Detector: UV detector at 254 nm.
 - Column Temperature: 25 $^{\circ}\text{C}$.
- Analysis:
 - Inject the standard solutions to establish the calibration curve and determine the retention time.
 - Inject the sample solution in triplicate.
 - Identify the peak for the compound based on its retention time.

- Calculate the purity of the sample by comparing the peak area to the calibration curve or by area percent normalization, assuming all impurities are detected.

Protocol: Reaction Monitoring by TLC

This protocol provides a rapid method to assess the progress of the synthesis.^[13]

- Plate Preparation: Use a pre-coated silica gel 60 F₂₅₄ aluminum-backed plate.
- Mobile Phase (Eluent): Prepare a mixture of 70% n-Hexane and 30% Ethyl Acetate (v/v) in a beaker.
- Chamber Saturation: Line a TLC developing chamber with filter paper, add the mobile phase to a depth of ~0.5 cm, and cover the chamber. Allow it to saturate for at least 10 minutes.
- Spotting:
 - Dissolve a small amount of the starting material (5-chloro-2-hydroxyacetophenone) and the reaction mixture in ethyl acetate.
 - Using a capillary tube, spot the starting material (left lane), a co-spot of starting material and reaction mixture (middle lane), and the reaction mixture (right lane) on the baseline of the TLC plate.
- Development: Place the spotted plate in the saturated chamber and allow the eluent to travel up the plate until it is ~1 cm from the top.
- Visualization:
 - Remove the plate and immediately mark the solvent front with a pencil.
 - Allow the plate to dry completely in a fume hood.
 - Visualize the spots under a UV lamp at 254 nm. The starting material will have a different R_f value than the more polar product. The reaction is complete when the starting material spot is no longer visible in the reaction mixture lane.

Safety and Handling

Adherence to safety protocols is paramount when handling any chemical. **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** is classified with the following hazards:

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2][4]
- Signal Word: Warning.[2]
- Precautionary Codes: P261, P264, P271, P280, P302+P352, P305+P351+P338.[2]

Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, nitrile gloves, and chemical safety goggles.[2]
- Avoid inhalation of dust and direct contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place, preferably under a nitrogen atmosphere to prevent degradation.[3]

Conclusion

5'-Chloro-2'-hydroxy-3'-nitroacetophenone is a well-defined crystalline solid with predictable physicochemical and spectroscopic properties derived from its constituent functional groups. Its synthesis is straightforward, and its identity and purity can be rigorously confirmed using standard analytical techniques such as NMR, FTIR, MS, and HPLC. This guide provides the necessary technical framework and experimental protocols for researchers to confidently synthesize, characterize, and handle this valuable chemical intermediate in their research and development endeavors.

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